

Technical Guide: Physical and Spectroscopic Data of Tetrabutylammonium Iodide (TBAI)

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Compound of Interest

Compound Name:	Tetrabutylammonium Dibromiodide
CAS No.:	15802-00-3
Cat. No.:	B108187

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Disclaimer: The following data pertains to Tetrabutylammonium Iodide (TBAI). The initial request for "TBADI" did not yield a recognized chemical compound. It is presumed that "TBADI" was a typographical error and the intended compound was TBAI.

This technical guide provides a comprehensive overview of the physical and spectroscopic properties of Tetrabutylammonium Iodide (TBAI), a quaternary ammonium salt widely utilized in chemical synthesis and research. This document is intended for researchers, scientists, and drug development professionals.

Physical Properties

Tetrabutylammonium iodide is a white to pale yellow crystalline powder.^[1] It is a salt composed of a tetrabutylammonium cation and an iodide anion. The physical properties of TBAI are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₆ H ₃₆ IN	[1][2]
Molecular Weight	369.37 g/mol	[1][3]
Appearance	White to pale yellow crystalline powder	[1]
Melting Point	141-149 °C	[3][4]
Solubility	Soluble in water, methanol, ethanol, acetonitrile, and dimethyl sulfoxide (DMSO). Insoluble in benzene.	[1][5][6]
Density	~1.1 g/cm ³	[1]
Crystal System	Monoclinic	[1][2]
Space Group	C2/c	[1][2]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and characterization of TBAI. The following sections detail the key spectroscopic data for this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and proton framework of a molecule.

¹H NMR Spectroscopy: The proton NMR spectrum of TBAI typically exhibits signals corresponding to the different protons of the butyl chains.

¹³C NMR Spectroscopy: The carbon NMR spectrum provides information about the carbon atoms in the tetrabutylammonium cation.

Nucleus	Solvent	Chemical Shifts (ppm) & Multiplicity
^1H	CDCl_3	Signals corresponding to the butyl group protons.
^{13}C	CDCl_3	Signals corresponding to the butyl group carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The FT-IR spectrum of TBAI shows characteristic absorption bands for C-H stretching and bending vibrations of the butyl groups.

Technique	Sample Preparation	Key Absorption Bands (cm^{-1})
ATR-IR	Neat	C-H stretching and bending vibrations
KBr-Pellet	Solid dispersion	C-H stretching and bending vibrations

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound.

Technique	Ionization Mode	Key Fragments (m/z)
GC-MS	Electron Ionization (EI)	142, 100, 57, 242, 143

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. TBAI exhibits absorbance in the UV region.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. Specific instrument parameters may vary.

NMR Spectroscopy

A sample of TBAI is dissolved in a deuterated solvent, typically chloroform-d (CDCl_3), and placed in an NMR tube.[7] The spectrum is then acquired on an NMR spectrometer. For ^1H NMR, the spectral width is typically set to scan the proton chemical shift range. For ^{13}C NMR, a wider spectral width is used to cover the carbon chemical shift range.

IR Spectroscopy

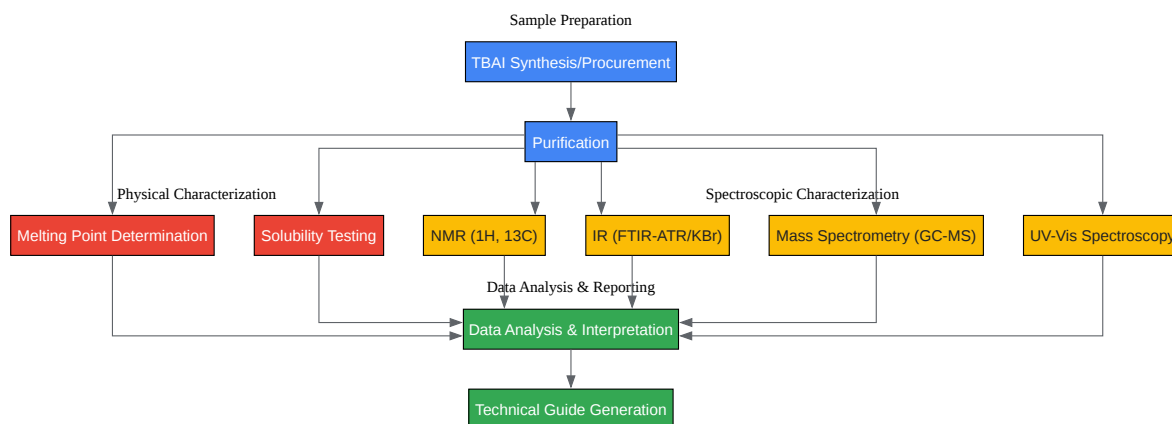
For Attenuated Total Reflectance (ATR)-IR, a small amount of the solid TBAI sample is placed directly on the ATR crystal.[8] For KBr-pellet IR, a small amount of TBAI is ground with dry potassium bromide (KBr) and pressed into a thin pellet.[8] The spectrum is then recorded using an FTIR spectrometer.

Mass Spectrometry

For Gas Chromatography-Mass Spectrometry (GC-MS), a dilute solution of TBAI in a suitable volatile solvent is injected into the GC. The compound is vaporized and separated on the GC column before entering the mass spectrometer, where it is ionized, typically by electron ionization (EI), and the mass-to-charge ratio of the fragments is detected.[8]

Logical Workflow for TBAI Characterization

The following diagram illustrates a typical workflow for the physical and spectroscopic characterization of a TBAI sample.



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